

An In-depth Technical Guide to 1-(4-Chlorophenyl)-2-imidazolidinone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(4-Chlorophenyl)-2-imidazolidinone

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This guide provides a detailed overview of the molecular structure, properties, and synthesis of **1-(4-Chlorophenyl)-2-imidazolidinone**, a heterocyclic compound of interest to researchers and professionals in drug development and chemical synthesis.

Molecular Structure and Properties

1-(4-Chlorophenyl)-2-imidazolidinone is a derivative of imidazolidinone, which features a five-membered ring containing two nitrogen atoms. The structure is characterized by a chlorophenyl group attached to one of the nitrogen atoms of the imidazolidinone ring.

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C9H9ClN2O	[1][2]
Molecular Weight	196.64 g/mol	[1]
Alternate Molecular Weight	196.63 g/mol	[2]
IUPAC Name	1-(4-chlorophenyl)imidazolidin-2-one	[1]
PubChem CID	26451	[1]
CAS Number	14088-99-4	[1]

Molecular Structure Diagram

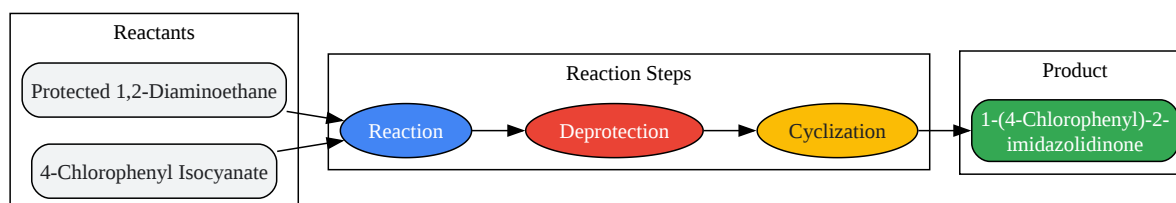
Caption: Molecular structure of **1-(4-Chlorophenyl)-2-imidazolidinone**.

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **1-(4-Chlorophenyl)-2-imidazolidinone** are not readily available in the provided search results, a general synthetic approach can be inferred from standard organic chemistry principles for the formation of similar heterocyclic compounds. A plausible synthetic route would involve the cyclization of a suitably substituted precursor.

General Synthesis Workflow

A potential synthetic pathway could involve the reaction of 4-chlorophenyl isocyanate with a protected 1,2-diaminoethane, followed by deprotection and cyclization. Alternatively, a reaction between 1-(4-chlorophenyl)urea and a two-carbon electrophile could yield the desired product.



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Caption: A potential synthetic workflow for **1-(4-Chlorophenyl)-2-imidazolidinone**.

Further research into synthetic organic chemistry literature would be required to identify and detail specific experimental conditions, including reagents, solvents, reaction times, and purification methods. Researchers are encouraged to consult chemical databases and peer-reviewed journals for established protocols.

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References

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